

Application Note & Safety Guide: 2,2,7-Trimethyl-chroman-4-ylamine Hydrochloride

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Compound of Interest

Compound Name: 2,2,7-Trimethyl-chroman-4-ylamine hydrochloride

CAS No.: 1185300-28-0

Cat. No.: B1521475

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Executive Summary & Chemical Profile

2,2,7-Trimethyl-chroman-4-ylamine hydrochloride is a specialized chiral amine building block used primarily in medicinal chemistry for the synthesis of bioactive scaffolds (e.g., GPCR ligands, kinase inhibitors). Unlike simple aliphatic amines, the chroman ring system imparts specific steric and lipophilic properties that require precise handling during solubilization and synthesis.

This guide moves beyond the standard Safety Data Sheet (SDS) to provide actionable protocols for safe handling, storage, and experimental application.

Physicochemical Data Table

Property	Specification
Chemical Name	2,2,7-Trimethyl-3,4-dihydro-2H-chromen-4-amine hydrochloride
CAS Number	1185300-28-0
Molecular Formula	C ₁₂ H ₁₈ ClNO (C ₁₂ H ₁₇ NO ^{[1][2][3][4]} · HCl)
Molecular Weight	227.73 g/mol (Salt) / ~191.27 g/mol (Free Base)
Physical State	White to off-white solid powder
Solubility	Soluble in DMSO (>20 mg/mL), Methanol, Water (pH dependent)
Acidity (pKa)	~9.5–10.5 (Amine conjugate acid, estimated)
Hygroscopicity	Moderate (Typical for amine HCl salts)

Risk Assessment & Safety Engineering

While classified as a research chemical, this compound exhibits the standard hazard profile of aromatic amine salts. The primary risks involve mucosal irritation and potential sensitization.

Hazard Classification (GHS)[6]

- H315: Causes skin irritation.[5]
- H319: Causes serious eye irritation.[5]
- H335: May cause respiratory irritation.
- Signal Word:WARNING

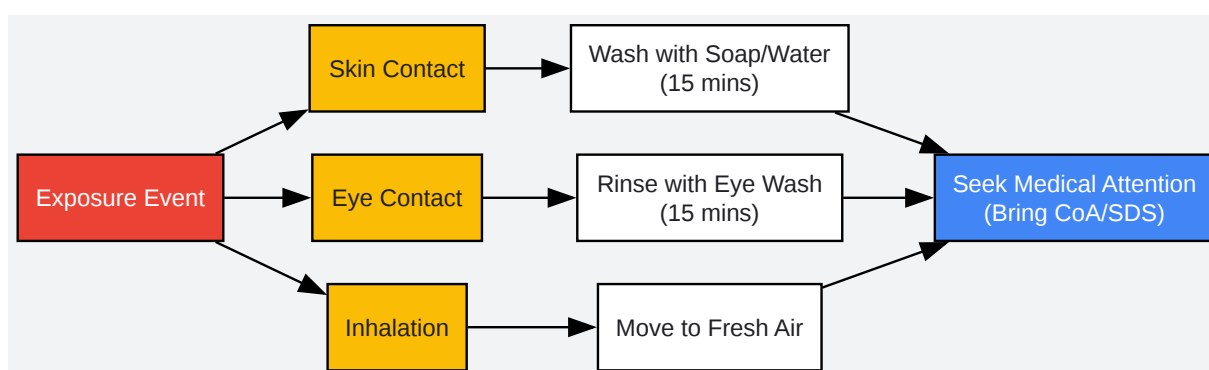
Hierarchy of Controls

- Engineering: All weighing and transfer operations must occur inside a certified chemical fume hood.

- PPE: Nitrile gloves (0.11 mm minimum thickness), safety goggles (ANSI Z87.1), and a lab coat.
- Respiratory: If fume hood is unavailable (not recommended), use a N95/P2 particulate respirator.

Emergency Response Workflow

In the event of exposure, immediate dilution is the primary countermeasure.



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Figure 1: Immediate response workflow for accidental exposure events.

Storage & Stability Protocol

Amine hydrochlorides are generally stable but prone to moisture absorption (hygroscopicity), which leads to "caking" and hydrolysis risks over time.

- Temperature: Store at 2–8°C (Refrigerated). Long-term storage at -20°C is acceptable but usually unnecessary unless the free base is unstable.
- Atmosphere: Keep under inert gas (Nitrogen or Argon) if the bottle is opened frequently.
- Desiccation: Store secondary containers in a desiccator to prevent moisture uptake, which alters the effective molecular weight during weighing.

Application Protocols

Protocol A: Preparation of 50 mM Stock Solution (DMSO)

Purpose: Create a stable stock for biological screening or reaction aliquots.

Materials:

- 2,2,7-Trimethyl-chroman-4-ylamine HCl (MW: 227.73)
- Anhydrous DMSO (Dimethyl sulfoxide)
- Vortex mixer

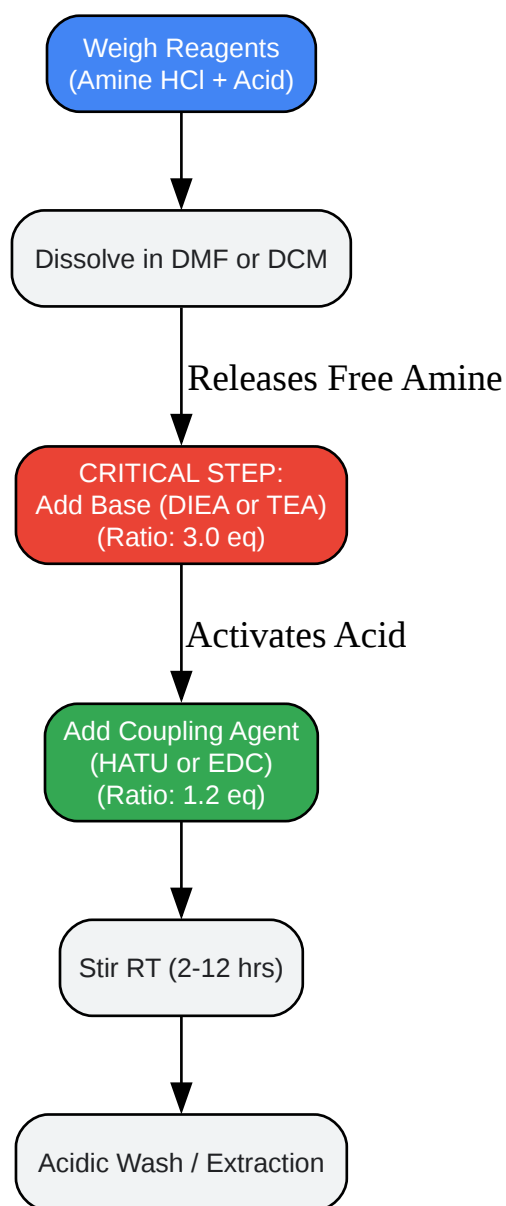
Procedure:

- Calculate: To prepare 1 mL of 50 mM solution, you need:
- Weigh: Accurately weigh ~11.4 mg of the solid into a 1.5 mL amber microcentrifuge tube.
- Dissolve: Add 1000 μ L of anhydrous DMSO.
- Mix: Vortex for 30 seconds. Sonicate for 1 minute if particles persist.
- Storage: Aliquot into smaller volumes to avoid freeze-thaw cycles. Store at -20°C .

Protocol B: Amide Coupling (Synthesis Application)

Purpose: Reacting the amine with a carboxylic acid using HATU coupling. Critical Note: Because this is an HCl salt, you must add an organic base to neutralize the hydrochloride and release the nucleophilic free amine.

Workflow Diagram:



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Figure 2: Amide coupling workflow emphasizing the critical neutralization step.

Step-by-Step Procedure:

- Stoichiometry:
 - Carboxylic Acid: 1.0 equivalent
 - Amine HCl (The Product): 1.1 equivalent

- HATU (Coupling Agent): 1.2 equivalent
- DIEA (Base): 3.0 equivalents (Extra base is required to neutralize the HCl salt).
- Dissolution: Dissolve the Carboxylic Acid and HATU in dry DMF. Stir for 5 minutes to activate the acid.
- Addition: Add the 2,2,7-Trimethyl-chroman-4-ylamine HCl to the mixture.
- Neutralization: Immediately add the DIEA. The solution may warm slightly.
- Monitoring: Monitor reaction by LC-MS. The product peak should appear as $MW(\text{Acid}) + MW(\text{Amine Free Base}) - 18$ (Water).
 - Note: Look for mass = $MW(\text{Acid}) + 191.27 - 18$.

References

- National Research Council (US) Committee on Prudent Practices in the Laboratory. (2011). Prudent Practices in the Laboratory: Handling and Management of Chemical Hazards, Updated Version. National Academies Press.[6] [[Link](#)]
- PubChem. (n.d.). Compound Summary: **2,2,7-Trimethyl-chroman-4-ylamine hydrochloride**. [1][3] National Library of Medicine. Retrieved January 28, 2026. [[Link](#)]
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